

Essential Safety and Operational Guide for Handling Ro 10-5824 Dihydrochloride

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Compound of Interest

Compound Name: Ro 10-5824 dihydrochloride

Cat. No.: B1662600

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For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling, use, and disposal of **Ro 10-5824 dihydrochloride**, a selective dopamine D4 receptor partial agonist. The following procedures are designed to ensure the safety of laboratory personnel and the integrity of experimental protocols.

Personal Protective Equipment (PPE)

When handling **Ro 10-5824 dihydrochloride**, all personnel must use the following personal protective equipment to prevent exposure. The specific requirements are detailed in the table below.

| PPE Category | Item | Specification/Standard | Purpose |
|------------------------|---------------------------|---|---|
| Eye/Face Protection | Safety Glasses | ANSI Z87.1-rated or equivalent | Protects eyes from splashes or dust. |
| Skin Protection | Chemical-resistant Gloves | Standard BS EN 374:2003 or equivalent | Prevents skin contact with the compound. Gloves should be inspected before use and changed regularly. |
| Lab Coat | Standard laboratory coat | Protects skin and personal clothing from contamination. | |
| Respiratory Protection | Respirator | Use a suitable respirator if a risk assessment indicates it is necessary. | Prevents inhalation of dust or aerosols. To be used in a chemical fume hood. [1] |

Safe Handling and Storage

Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood with an independent air supply.[\[1\]](#)
- Avoid the formation of dust and aerosols.[\[1\]](#)
- Prevent contact with skin, eyes, and clothing.[\[1\]](#)
- Keep away from sources of ignition.[\[1\]](#)
- Wash hands thoroughly after handling the compound.[\[1\]](#)
- Ensure a safety shower and eye wash station are readily accessible.[\[1\]](#)

Storage:

- Store in a cool, dry place.
- For long-term storage as a powder, -20°C is recommended.
- Stock solutions should be stored at -80°C for up to 6 months or -20°C for up to 1 month in a sealed container, protected from moisture.

Spill and Disposal Procedures

Spill Management:

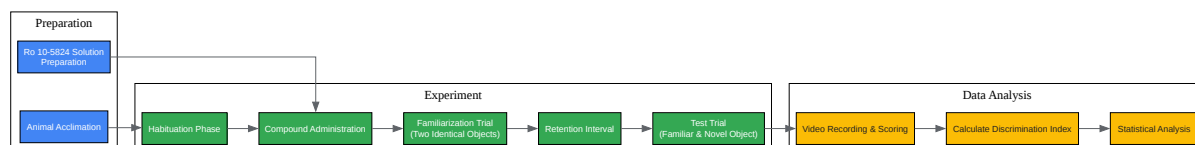
- Evacuate personnel from the immediate area.
- Ensure adequate ventilation.
- Wear appropriate PPE as detailed above.
- Cover the spill with a suitable absorbent material.
- Carefully sweep the material into an appropriate container for disposal.
- Do not let the product enter drains.

Waste Disposal:

- Dispose of waste material in accordance with local, state, and federal regulations.
- Contaminated materials and containers should be treated as chemical waste.

Experimental Protocol: Novel Object Recognition (NOR) Task Workflow

The following is a generalized workflow for a Novel Object Recognition (NOR) task, a common behavioral experiment involving **Ro 10-5824 dihydrochloride** to assess its effects on cognition.

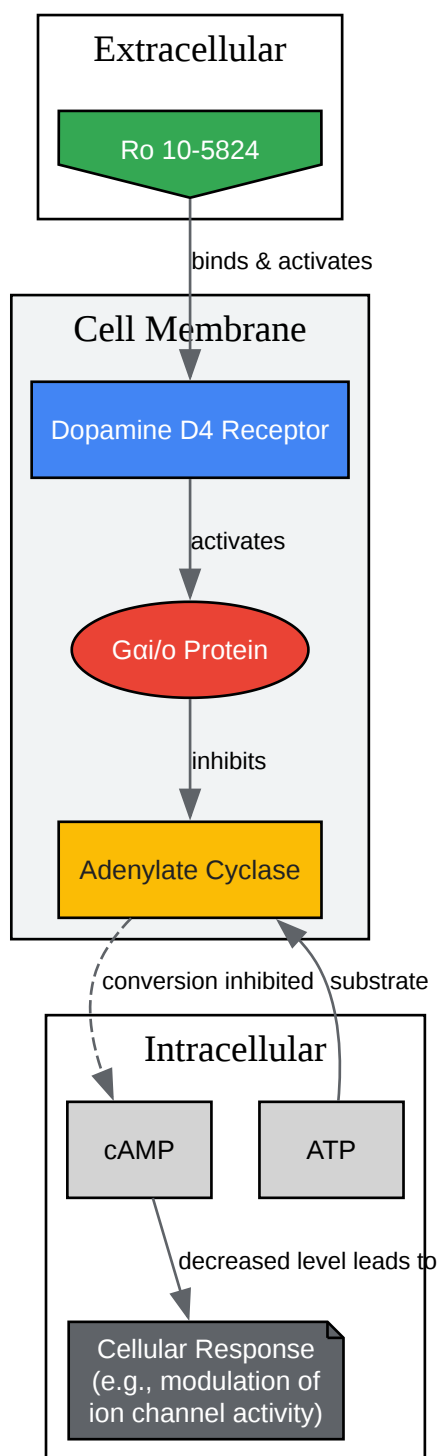


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Caption: Workflow for a Novel Object Recognition (NOR) experiment.

Signaling Pathway of Dopamine D4 Receptor

Ro 10-5824 dihydrochloride is a partial agonist for the dopamine D4 receptor, which is a G-protein coupled receptor (GPCR). The simplified signaling pathway is illustrated below.



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Caption: Simplified Dopamine D4 receptor signaling pathway.

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References

- 1. The dopamine D4 receptor: biochemical and signalling properties | Semantic Scholar [semanticscholar.org]
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